

A Technical Guide to 2-Amino-4-Bromophenol: Structure, Properties, and Synthesis

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Compound of Interest

Compound Name: 2-Amino-4-Bromophenol

Cat. No.: B1269491

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This technical guide provides a comprehensive overview of **2-Amino-4-Bromophenol**, a versatile chemical intermediate. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis. This document details its chemical identity, physicochemical properties, and a detailed experimental protocol for its synthesis.

Chemical Structure and Nomenclature

2-Amino-4-Bromophenol is an aromatic organic compound characterized by a phenol ring substituted with both an amino group (-NH₂) and a bromine atom (-Br).^{[1][2]} The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **2-amino-4-bromophenol**.^[3]

The locations of the functional groups on the benzene ring are critical to its chemical reactivity and properties. The compound is also known by synonyms such as 5-Bromo-2-hydroxyaniline.^[3]

Chemical Structure Representations:

- Molecular Formula: C₆H₆BrNO^{[2][3][4][5][6]}
- SMILES: C1=CC(=C(C=C1Br)N)O^[3]
- InChI: InChI=1S/C6H6BrNO/c7-4-1-2-6(9)5(8)3-4/h1-3,9H,8H2^[3]
- InChIKey: JHRIPENGTGSNPJ-UHFFFAOYSA-N^[3]

Physicochemical and Spectral Data

2-Amino-4-Bromophenol typically appears as a white, yellow, or brown crystalline solid.[1][4] It is sparingly soluble in water but shows better solubility in organic solvents like ethanol and ether.[4][5] A summary of its key quantitative properties is presented in the table below.

Property	Value	Source(s)
Molecular Weight	188.02 g/mol	[2][3]
Melting Point	133-140 °C	[4][6][7]
Boiling Point	282.8 °C at 760 mmHg (Predicted)	[4][5]
Density	~1.77 g/cm ³ (Predicted)	[4]
Flash Point	124.9 °C	[4][5]
pKa	9.19 ± 0.18 (Predicted)	[1]
Appearance	White to gray to brown powder or crystals	[1][4]

Spectral Information: Spectral data for **2-Amino-4-Bromophenol**, including ¹H NMR, Mass Spectrometry (GC-MS), and IR spectra, are available in various databases.[3] For instance, high-resolution mass spectrometry (HRMS) data has been reported with a calculated m/z for [M+H]⁺ of 187.9706, and an experimental value of 187.9704.[7]

Experimental Protocol: Synthesis of 2-Amino-4-Bromophenol

2-Amino-4-Bromophenol is commonly synthesized via the reduction of 4-bromo-2-nitrophenol.[7] The following protocol details a common laboratory procedure for this transformation.

Reaction: Hydrogenation of 4-bromo-2-nitrophenol.

Materials:

- 4-bromo-2-nitrophenol (50.7 g, 233 mmol)
- Tetrahydrofuran (THF) (500 mL)
- 5% Rhodium on Carbon (Rh/C) catalyst (5.00 g)
- Hydrogen gas (H₂)
- Celite

Procedure:

- In a suitable reaction vessel, dissolve 4-bromo-2-nitrophenol (50.7 g, 233 mmol) in THF (500 mL).
- To this solution, add 5% Rh/C catalyst (5.00 g).
- Stir the reaction mixture at room temperature under a hydrogen atmosphere for 11 hours.
- Upon reaction completion, filter the mixture through a pad of Celite to remove the catalyst.
- Concentrate the filtrate under reduced pressure to yield the crude product.
- The resulting product is **2-Amino-4-Bromophenol** as a brown solid (43.3 g, 99% yield).[7]

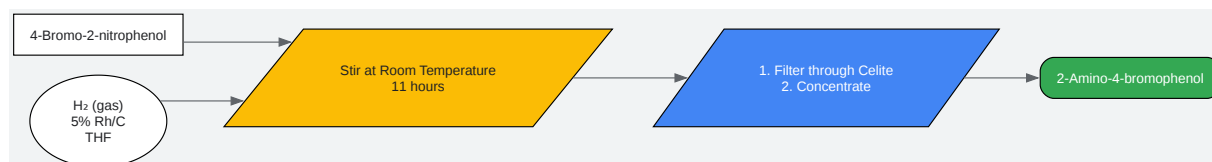
Characterization of the Product:

- Melting Point: 133-135 °C[7]
- ¹H NMR (400 MHz, DMSO-d₆): δ 9.29 (1H, s), 6.72 (1H, d, J = 2.4 Hz), 6.56 (1H, d, J = 8.3 Hz), 6.50 (1H, dd, J = 8.3, 2.4 Hz), 4.91 (2H, br s)[7]
- IR (ATR): 3062, 1497, 1444, 1437, 1279 cm⁻¹[7]
- HRMS (ESI): m/z calculated for C₆H₇BrNO [M+H]⁺ 187.9706; found 187.9704[7]

Another patented method involves the hydrogenation of 2-nitro-4-bromophenol using an Fe-Cr modified Raney-Ni catalyst in an alcohol solvent at normal pressure.[8]

Visualized Synthesis Workflow

The following diagram illustrates the synthesis pathway for **2-Amino-4-Bromophenol** from its nitro precursor.



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Caption: Synthesis of **2-Amino-4-Bromophenol** via catalytic hydrogenation.

Applications in Research and Development

2-Amino-4-bromophenol serves as a valuable intermediate in various synthetic applications. It is utilized in the production of dyes and pigments, where it can act as a coupling agent in the formation of azo dyes.[1][2] Furthermore, its structure makes it a key building block in the pharmaceutical industry for synthesizing more complex molecules, including analgesics and anti-inflammatory agents.[2] For instance, it is a reactant for preparing (aryl)oxadiazolobenzoxazinones through the Suzuki-Miyaura reaction.[9]

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